

An In-depth Technical Guide to the Physical Constants of (+)-4-Carene

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Compound of Interest

Compound Name: (+)-4-Carene

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the core physical constants of **(+)-4-Carene**, a bicyclic monoterpene of significant interest in chemical and pharmaceutical research. The information herein is compiled for use in laboratory settings, offering both established physical data and standardized protocols for its experimental verification.

Introduction to (+)-4-Carene

(+)-4-Carene, systematically named (1S,4R,6R)-4,7,7-trimethylbicyclo[4.1.0]hept-2-ene, is a chiral organic compound found in various essential oils.^{[1][2]} As a member of the terpene family, it serves as a valuable chiral building block in organic synthesis and is investigated for its potential biological activities. Accurate knowledge of its physical properties is fundamental for its purification, characterization, and application in research and development.

Physical and Chemical Properties

The physical constants of **(+)-4-Carene** are summarized in the table below. It is critical to note that values can vary based on the purity of the sample and the specific experimental conditions, such as temperature and pressure. Data for different isomers are provided for comparative purposes where available.

| Property | Value | Conditions & Notes | Source(s) |
|---|--|---|-----------|
| Molecular Formula | C ₁₀ H ₁₆ | [3][4] | |
| Molecular Weight | 136.234 g/mol | [3][5][4] | |
| CAS Number | 13837-63-3 | For (1S,4R,6R)-isomer | |
| IUPAC Name | (1S,4R,6R)-4,7,7-trimethylbicyclo[4.1.0]hept-2-ene | | |
| Boiling Point | ~167 °C | At atmospheric pressure (extrapolated from 732 Torr) | |
| Density | 0.856 g/mL | For d-4-carene | [6] |
| 0.849 g/mL | 20 °C (for the enantiomeric cis-isomer) | [7] | |
| Refractive Index (n _D ²⁰) | 1.473 | For d-4-carene | [6] |
| 1.469 | 20 °C (for the enantiomeric cis-isomer) | [7] | |
| Specific Optical Rotation ([α] _D ²⁰) | Value not consistently cited. | Optically active molecules rotate plane-polarized light. [8] The sign (+) indicates dextrorotation. The enantiomeric (1S,3R)-cis-4-Carene has a specific rotation of -145±5° (neat), indicating that (+)-4- | [7] |

Carene is strongly dextrorotatory.

| | | |
|-------------|----------------|----------------|
| Flash Point | 38 °C (101 °F) | Tag Closed Cup |
|-------------|----------------|----------------|

| | |
|------------|--|
| Solubility | Insoluble in water; Soluble in alcohol. |
|------------|--|

Experimental Workflow for Physical Characterization

The following diagram outlines a standard workflow for the experimental determination of the key physical constants of a liquid terpene like **(+)-4-Carene**.



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